

Commercial Availability and Technical Guide for 3-Butyne-1-thiol

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Compound of Interest

Compound Name: 3-Butyne-1-thiol

Cat. No.: B3057168

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For Researchers, Scientists, and Drug Development Professionals

Introduction to 3-Butyne-1-thiol

3-Butyne-1-thiol is a bifunctional organic compound featuring a terminal alkyne and a primary thiol group. This unique structure makes it a valuable reagent in various chemical synthesis and bioconjugation applications, particularly in the realm of drug discovery and development. The terminal alkyne allows for participation in "click chemistry" reactions, such as the thiol-yne reaction, providing a highly efficient and specific method for forming stable thioether linkages. The thiol group, on the other hand, can engage in a variety of reactions, including disulfide bond formation and Michael additions. Its distinct functionalities make it a versatile building block for the synthesis of more complex molecules and for the modification of biomolecules.

Commercial Availability and Suppliers

3-Butyne-1-thiol is commercially available from a number of chemical suppliers, primarily catering to the research and development market. The availability, purity, and pricing can vary between suppliers. Below is a summary of key suppliers and their offerings.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich (MilliporeSigma)	But-3-yne-1-thiol	77213-87-7	≥95%	50 mg, 100 mg, 250 mg, 1 g
BLD Pharmatech Co., Ltd. (via Sigma-Aldrich)	But-3-yne-1-thiol	77213-87-7	95%	Not specified

Note: Pricing information is subject to change and should be verified on the respective supplier's website. The purity levels stated are as reported by the suppliers.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Butyne-1-thiol** is provided in the table below, based on data from PubChem.

Property	Value
Molecular Formula	C4H6S[1]
IUPAC Name	but-3-yne-1-thiol[1]
CAS Number	77213-87-7[1]
Molecular Weight	86.16 g/mol
Appearance	Liquid
Storage Temperature	Sealed in dry, store in freezer, under -20°C

Key Applications in Research and Drug Development

The unique chemical properties of **3-Butyne-1-thiol** make it a valuable tool in several areas of scientific research, particularly in bioconjugation and materials science.

Thiol-Yne "Click" Chemistry

The most prominent application of **3-Butyne-1-thiol** is its participation in the thiol-yne reaction, a type of "click" chemistry. This reaction involves the addition of a thiol to an alkyne, typically initiated by radicals or UV light, to form a vinyl sulfide. A key feature of the thiol-yne reaction is that a second thiol can add to the initial vinyl sulfide product, leading to a dithioether.^{[2][3][4]} This allows for the creation of crosslinked structures or the introduction of multiple functionalities. The reaction is known for its high efficiency, mild reaction conditions, and tolerance to a wide range of functional groups, making it ideal for bioconjugation.^{[2][5]}

General scheme of the radical-mediated Thiol-Yne reaction.

Bioconjugation and Protein Labeling

The thiol-yne reaction involving **3-Butyne-1-thiol** can be employed for the site-specific modification of proteins and other biomolecules. By genetically incorporating an unnatural amino acid containing an alkyne group into a protein, **3-Butyne-1-thiol** can be used to attach probes, drugs, or other molecules of interest.^[6] This approach offers a high degree of control over the location of the modification, which is crucial for preserving the biological activity of the protein.

Synthesis of Functional Materials

In polymer chemistry, the thiol-yne reaction is utilized to synthesize polymers with unique architectures, such as dendrimers and hyperbranched polymers. The ability of the alkyne to react with two thiol groups allows for the creation of cross-linked networks with high functional density.

Experimental Protocols

While specific protocols for **3-Butyne-1-thiol** are not readily available in the public domain and are often substrate-dependent, general procedures for thiol-yne reactions and protein labeling with thiol-reactive probes can be adapted.

General Protocol for Radical-Initiated Thiol-Yne Reaction

Materials:

- **3-Butyne-1-thiol**

- Alkyne-containing substrate
- Radical initiator (e.g., AIBN, triethylborane)
- Anhydrous, degassed solvent (e.g., THF, dioxane)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Dissolve the alkyne-containing substrate and a stoichiometric equivalent (for mono-addition) or excess (for di-addition) of **3-Butyne-1-thiol** in the anhydrous, degassed solvent in a reaction vessel under an inert atmosphere.
- Add a catalytic amount of the radical initiator.
- Irradiate the mixture with a UV lamp (if using a photoinitiator) or heat to the appropriate temperature for the chosen thermal initiator.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC, GC-MS, or NMR).
- Upon completion, quench the reaction (if necessary) and remove the solvent under reduced pressure.
- Purify the product using column chromatography or other appropriate purification methods.

A generalized experimental workflow for a radical-initiated thiol-yne reaction.

General Protocol for Protein Labeling via Thiol-Reactive Probes (Adapted for 3-Butyne-1-thiol Analogs)

This protocol describes the general steps for labeling a protein with a thiol-reactive probe. To use **3-Butyne-1-thiol** in this context, it would typically be derivatized to carry a reporter group (e.g., a fluorophore) and a thiol-reactive moiety (e.g., a maleimide).

Materials:

- Thiol-containing protein (e.g., containing cysteine residues)
- **3-Butyne-1-thiol** derivative with a thiol-reactive group
- Reaction buffer (e.g., PBS, pH 7.2-7.5, degassed)
- Reducing agent (e.g., TCEP, DTT) to reduce disulfide bonds if necessary
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Dissolve the protein in the degassed reaction buffer.
- If necessary, reduce disulfide bonds by adding a reducing agent and incubating for a specified time.
- Remove the excess reducing agent by dialysis or using a desalting column.
- Dissolve the **3-Butyne-1-thiol** derivative in a compatible solvent (e.g., DMSO).
- Add the thiol-reactive probe solution to the protein solution in a specific molar ratio.
- Incubate the reaction mixture at room temperature or 4°C for a designated period, protected from light if the probe is light-sensitive.
- Separate the labeled protein from the unreacted probe using size-exclusion chromatography or a similar purification method.
- Characterize the degree of labeling using spectrophotometry or mass spectrometry.

Role in Signaling Pathways

While **3-Butyne-1-thiol** itself is not a known signaling molecule, the thiol group is a critical functional group in many biological signaling pathways. Thiol-containing molecules, such as cysteine residues in proteins and glutathione, are central to cellular redox signaling. The reversible oxidation of thiols to disulfides or other oxidized forms can act as a molecular switch, modulating protein function and signal transduction.

The introduction of a **3-Butyne-1-thiol** moiety onto a biological molecule could potentially be used to probe or perturb these thiol-dependent signaling pathways. For example, a drug candidate functionalized with **3-Butyne-1-thiol** could be designed to interact with specific cysteine residues on a target protein, thereby modulating its activity.

Simplified diagram of thiol-based redox signaling.

Safety and Handling

3-Butyne-1-thiol is a chemical that should be handled with appropriate safety precautions in a laboratory setting. Users should consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, storage, and disposal. As with many thiols, it is likely to have a strong, unpleasant odor and should be handled in a well-ventilated fume hood. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times.

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References

- 1. But-3-yne-1-thiol | C₄H₆S | CID 12602830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Thiol-yne reaction - Wikipedia [en.wikipedia.org]
- 3. daneshyari.com [daneshyari.com]
- 4. Thiol-yne click chemistry: A powerful and versatile methodology for materials synthesis - Journal of Materials Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. Iscollege.ac.in [Iscollege.ac.in]
- 6. Thiol-yne radical reaction mediated site-specific protein labeling via genetic incorporation of an alkynyl-L-lysine analogue - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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